

Application Notes: DY-680-NHS Ester in Multiplex Fluorescence Imaging

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Compound of Interest

Compound Name: *DY-680-NHS ester*

Cat. No.: *B15553301*

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Introduction

DY-680-NHS ester is a bright, water-soluble, and highly photostable near-infrared (NIR) fluorescent dye.^{[1][2][3]} Its N-hydroxysuccinimide (NHS) ester functional group allows for the straightforward and efficient labeling of primary amines on proteins, such as antibodies, making it an excellent tool for various fluorescence-based applications.^{[1][4][5]} In the rapidly advancing field of multiplex fluorescence imaging, where the simultaneous detection of multiple targets within a single sample is crucial, **DY-680-NHS ester** offers significant advantages.^{[6][7]} Its emission in the near-infrared spectrum minimizes interference from tissue autofluorescence, leading to an improved signal-to-noise ratio, which is particularly beneficial for in vivo imaging and deep tissue analysis.^{[1][2][8]}

Key Features and Advantages for Multiplexing

- **Near-Infrared Emission:** With an emission maximum around 709 nm, DY-680 falls within the NIR window, where light absorption and scattering by biological tissues are significantly reduced.^{[8][9][10]} This property allows for deeper tissue penetration and reduced background noise from endogenous fluorophores.^[8]

- **High Photostability:** DY-680 exhibits excellent resistance to photobleaching, ensuring signal stability during prolonged or repeated imaging sessions, which are common in multiplexing workflows.[\[1\]](#)[\[2\]](#)
- **Bright Fluorescence:** The high quantum yield of DY-680 results in bright fluorescent conjugates, enabling the detection of low-abundance targets.[\[1\]](#)[\[2\]](#)
- **Minimal Self-Quenching:** DY-680 can be conjugated to proteins at high dye-to-protein ratios without significant fluorescence quenching, leading to brighter and more sensitive detection.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- **pH Insensitivity:** The fluorescence of DY-680 is stable over a wide pH range (pH 4 to 10), providing experimental flexibility.[\[1\]](#)[\[3\]](#)
- **Amine-Reactive Chemistry:** The NHS ester group readily reacts with primary amines on proteins and other molecules to form stable covalent bonds, simplifying the conjugation process.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Applications in Multiplex Fluorescence Imaging

DY-680-NHS ester is a versatile tool for a range of multiplexing applications, including:

- **Multiplex Immunohistochemistry (mIHC):** Enables the simultaneous visualization of multiple protein markers in tissue sections, providing valuable insights into the spatial relationships and interactions of different cell types within the tissue microenvironment.[\[6\]](#)[\[11\]](#)
- **In Vivo Imaging:** Its NIR properties make it ideal for non-invasive whole-animal imaging to track cells, monitor disease progression, and assess therapeutic responses in real-time.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- **Flow Cytometry:** Allows for the multi-parameter analysis of cell populations by labeling specific cell surface or intracellular markers.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- **Western Blotting:** Can be used for the simultaneous detection of multiple proteins on a single blot.[\[9\]](#)[\[10\]](#)

Quantitative Data

The following table summarizes the key spectral and physical properties of **DY-680-NHS ester**.

Property	Value	Source(s)
Excitation Maximum (λ_{ex})	~680 - 690 nm	[9] [10] [14]
Emission Maximum (λ_{em})	~701 - 709 nm	[1] [9] [10]
Molar Extinction Coefficient	~185,000 - 195,000 $\text{cm}^{-1}\text{M}^{-1}$	[1] [2]
Quantum Yield (Φ)	~0.23 (in Methanol)	[2]
Recommended Laser Line	633 nm, 647 nm, 650 nm, 670 nm	[1] [2]
Reactive Group	N-hydroxysuccinimide (NHS) ester	[1] [4] [14]
Reactivity	Primary amines	[1] [14] [15]
Solubility	Water, DMSO, DMF	[1] [2]

Experimental Protocols

Protocol 1: Antibody Labeling with DY-680-NHS Ester

This protocol provides a general procedure for conjugating **DY-680-NHS ester** to an antibody. Optimization may be required for different antibodies.

Materials:

- Antibody (free of amine-containing stabilizers like Tris or BSA)[\[5\]](#)
- **DY-680-NHS ester**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)[\[4\]](#)
- Conjugation Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5[\[5\]](#)[\[16\]](#)
- Purification column (e.g., size-exclusion chromatography)[\[17\]](#)
- Storage Buffer (e.g., PBS)

Procedure:

- Prepare the Antibody:
 - Dissolve the antibody in the conjugation buffer at a concentration of 1-2 mg/mL.[\[16\]](#)[\[17\]](#) If the antibody is in a buffer containing primary amines, it must be dialyzed against the conjugation buffer.
- Prepare the Dye Stock Solution:
 - Allow the vial of **DY-680-NHS ester** to warm to room temperature.
 - Dissolve the **DY-680-NHS ester** in anhydrous DMSO or DMF to a concentration of 10 mg/mL.[\[4\]](#) This solution should be prepared fresh and used immediately.[\[18\]](#)
- Labeling Reaction:
 - Add the calculated amount of **DY-680-NHS ester** solution to the antibody solution while gently vortexing. A common starting point is a 4:1 molar ratio of dye to antibody.[\[17\]](#)
 - Incubate the reaction for 1 hour at room temperature in the dark, with gentle stirring.[\[4\]](#)[\[17\]](#)
- Purification:
 - Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column equilibrated with your desired storage buffer (e.g., PBS).[\[17\]](#)
 - Collect the fractions containing the labeled antibody.
- Characterization (Optional but Recommended):
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~680 nm (for the dye).
- Storage:
 - Store the labeled antibody at 4°C for short-term storage or at -20°C in aliquots for long-term storage.[\[4\]](#)

Protocol 2: Multiplex Fluorescent Immunohistochemistry (mIHC) Workflow

This protocol outlines a general workflow for sequential mIHC using **DY-680-NHS ester** labeled antibodies.

Materials:

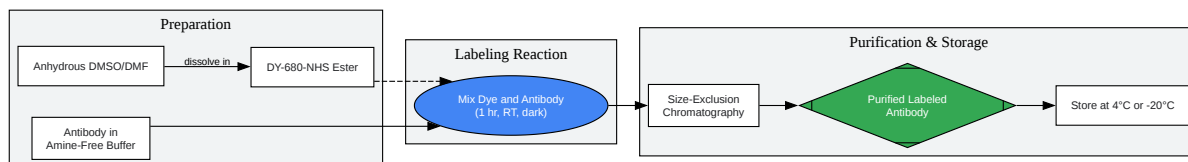
- Formalin-fixed, paraffin-embedded (FFPE) tissue sections
- Primary antibodies from different host species
- **DY-680-NHS ester** labeled secondary antibody
- Other fluorophore-labeled secondary antibodies with distinct spectra
- Antigen retrieval buffer
- Blocking buffer
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- DAPI nuclear stain
- Mounting medium

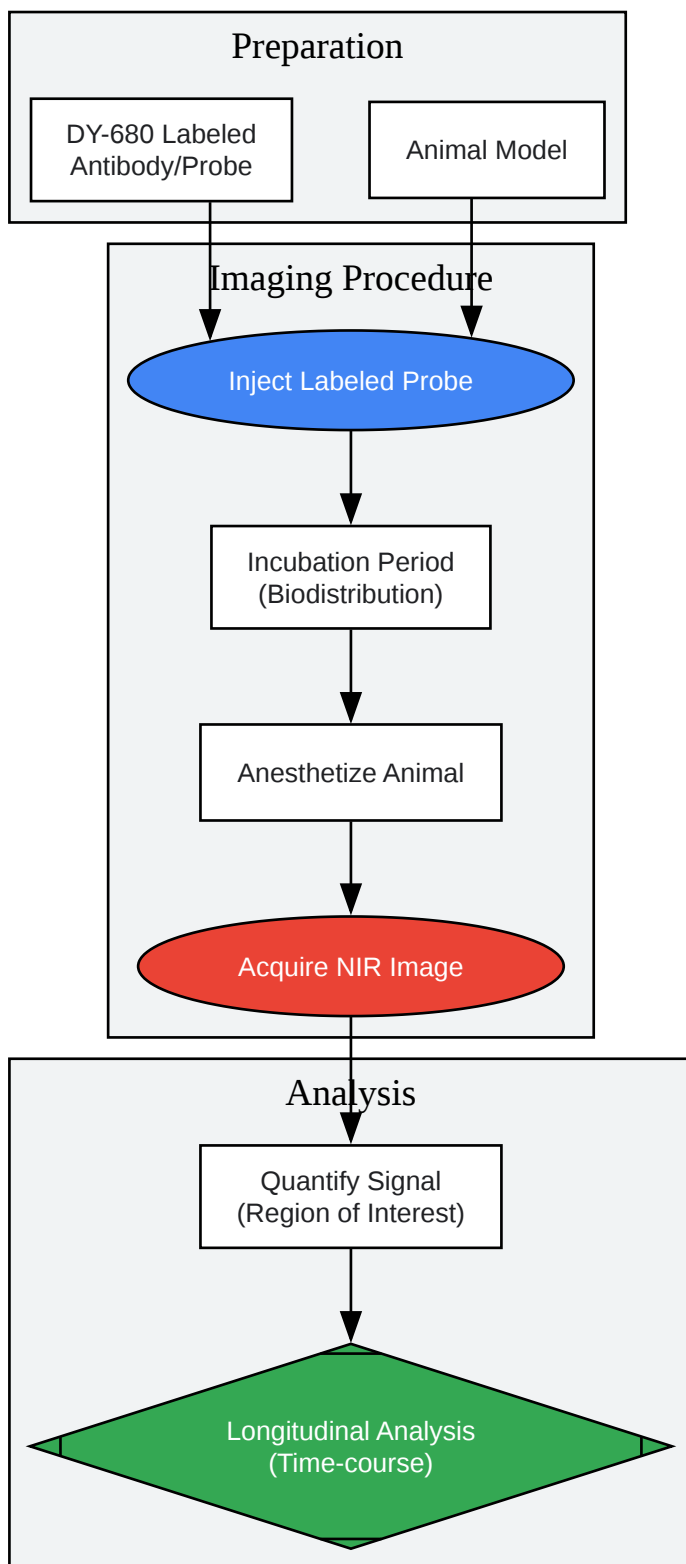
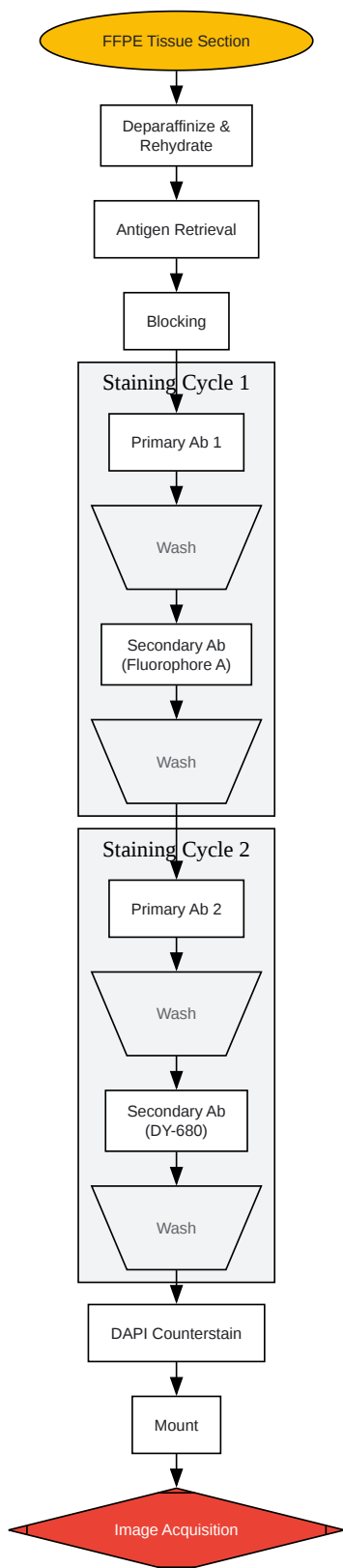
Procedure:

- **Deparaffinization and Rehydration:** Deparaffinize and rehydrate the FFPE tissue sections through a series of xylene and graded ethanol washes.
- **Antigen Retrieval:** Perform heat-induced epitope retrieval using an appropriate antigen retrieval buffer.
- **Blocking:** Block non-specific binding sites with a suitable blocking buffer for 1 hour at room temperature.

- **First Primary Antibody Incubation:** Incubate the slides with the first primary antibody overnight at 4°C.
- **Wash:** Wash the slides three times with wash buffer.
- **First Secondary Antibody Incubation:** Incubate with the corresponding fluorophore-labeled secondary antibody (e.g., targeting the host species of the first primary) for 1 hour at room temperature.
- **Wash:** Wash the slides three times with wash buffer.
- **Repeat for Subsequent Markers:** Repeat steps 4-7 for each additional primary and secondary antibody pair, using a DY-680-labeled secondary antibody for one of the markers. Ensure that the host species of the primary antibodies and the specificity of the secondary antibodies are chosen to avoid cross-reactivity.^[6]
- **Nuclear Staining:** Counterstain with DAPI for 5-10 minutes.
- **Wash:** Wash the slides three times with wash buffer.
- **Mounting:** Mount the coverslip using an appropriate mounting medium.
- **Imaging:** Acquire images using a fluorescence microscope equipped with the appropriate filter sets for DAPI, DY-680, and the other fluorophores used in the panel.

Visualizations





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- To cite this document: BenchChem. [Application Notes: DY-680-NHS Ester in Multiplex Fluorescence Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553301/docs#application-notes-dy-680-nhs-ester-in-multiplex-fluorescence-imaging\]](https://www.benchchem.com/product/b15553301/docs#application-notes-dy-680-nhs-ester-in-multiplex-fluorescence-imaging)

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